

# An In-depth Technical Guide to Trisodium Phosphate: Molecular Formula and Weight

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## Compound of Interest

Compound Name: *Trisodium phosphate*

Cat. No.: *B3432801*

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This technical guide provides a focused overview of the fundamental chemical properties of **trisodium phosphate**, specifically its molecular formula and weight. **Trisodium phosphate** is a versatile inorganic compound used in various industrial, chemical, and pharmaceutical applications, including as a cleaning agent, food additive, and in some laboratory protocols.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>

## Core Chemical Properties

**Trisodium phosphate** is commercially available in both anhydrous and hydrated forms. The most common hydrated form is the dodecahydrate.<sup>[2]</sup> The presence of water of crystallization significantly impacts its molecular weight.

Below is a summary of the key quantitative data for both common forms of **trisodium phosphate**.

Property	Anhydrous Trisodium Phosphate	Trisodium Phosphate Dodecahydrate
Molecular Formula	$\text{Na}_3\text{PO}_4$ <sup>[1]</sup>	$\text{Na}_3\text{PO}_4 \cdot 12\text{H}_2\text{O}$
Molar Mass ( g/mol )	163.94	380.1
Synonyms	Tribasic sodium phosphate, Sodium phosphate tribasic	Trisodium phosphate, crystalline
CAS Number	7601-54-9	10101-89-0

## Methodologies for Determination

The molecular formula of a compound like **trisodium phosphate** is determined based on its elemental composition. The molecular weight is the mass of one mole of the substance and is calculated from its formula using standard atomic weights.

Experimental Protocol for Assay and Purity Determination:

A common method to determine the purity of a **trisodium phosphate** sample, from which its effective molecular weight can be confirmed, involves acid-base titration. A detailed protocol is outlined by the Joint FAO/WHO Expert Committee on Food Additives (JECFA). The fundamental steps are:

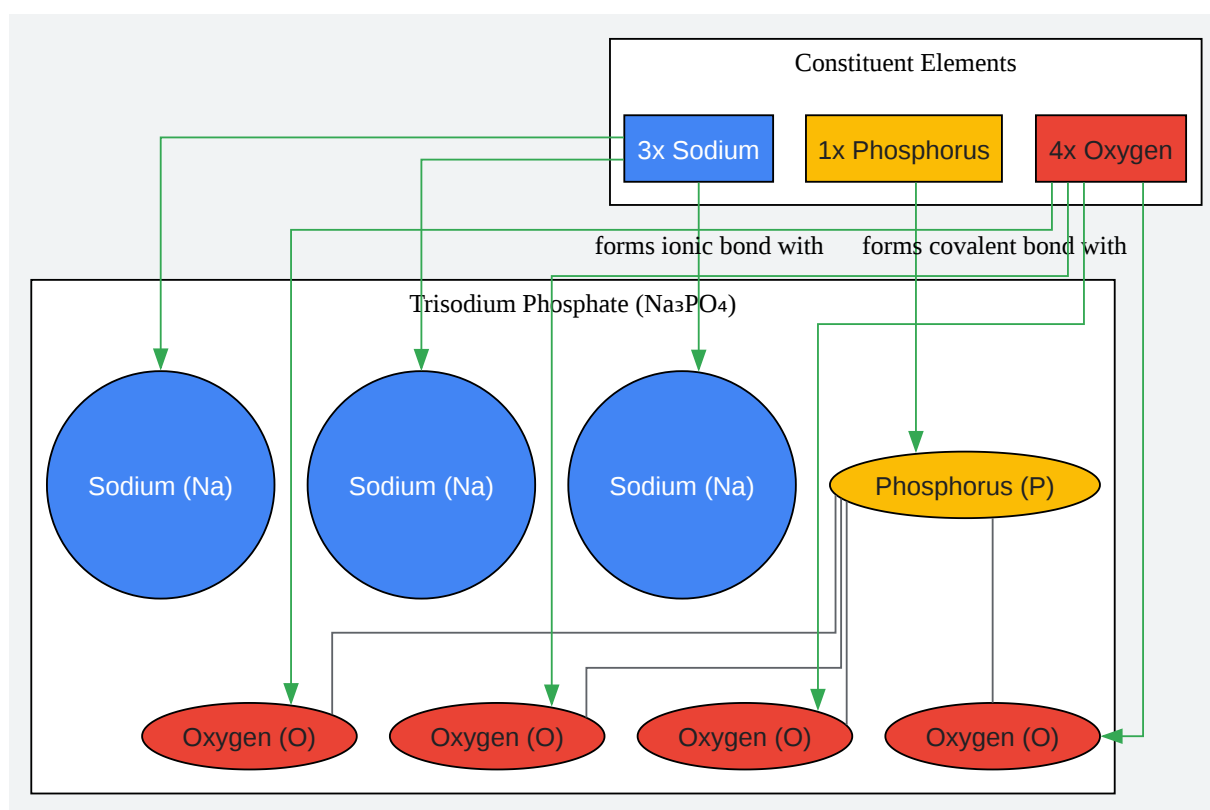
- **Sample Preparation:** An accurately weighed quantity of the **trisodium phosphate** sample is dissolved in deionized water.
- **Acidification:** A known excess of a strong acid, such as 1 N hydrochloric acid, is added to the solution. This converts the phosphate to phosphoric acid.
- **Carbon Dioxide Removal:** A stream of carbon dioxide-free air is passed through the solution to expel any dissolved  $\text{CO}_2$ , which could interfere with the pH endpoints.
- **Titration:** The solution is then titrated with a standardized strong base, like 1 N sodium hydroxide, using a pH meter to detect the inflection points.

- **Endpoint Analysis:** The titration curve will show two inflection points corresponding to the neutralization of the first and second protons of phosphoric acid. The volume of titrant required to reach these points is used to calculate the amount of **trisodium phosphate** in the sample.

Modern analytical techniques such as mass spectrometry can also be used for precise mass determination and structural confirmation.

## Logical Relationship Diagram

The following diagram illustrates the elemental composition and structure of anhydrous **trisodium phosphate**.



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Caption: Elemental composition of anhydrous **trisodium phosphate**.

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